

"aluminum chloride hydroxide versus ferric chloride in water treatment"

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Compound of Interest

Compound Name: Aluminum;chloride;hydroxide

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A comparative analysis of Polyaluminum Chloride (PACl), a pre-hydrolyzed form of aluminum chloride hydroxide, and Ferric Chloride (FeCl_3) reveals distinct performance characteristics in water treatment applications. This guide provides an objective comparison of their efficacy in removing turbidity and organic matter, supported by experimental data. Detailed methodologies for key experiments are also presented to aid in research and evaluation.

Performance Comparison

Polyaluminum chloride generally demonstrates greater efficiency than ferric chloride in removing turbidity and total organic carbon (TOC) under normal pH conditions.[1] Studies have shown that PAC can be effective at various turbidity levels, from low (2 NTU) to high (100 NTU), for TOC, turbidity, dissolved organic carbon (DOC), and UV254 nm removal.[1] The advantages of using PAC include lower coagulant consumption, the formation of larger flocs, shorter floc detention times, and reduced sludge production.[1] Furthermore, PAC often does not require pH adjustment, making it a more economical option in some cases.[1]

In the treatment of specific types of wastewater, such as automotive wastewater, PAC has shown superior performance in removing Chemical Oxygen Demand (COD) and Total Suspended Solids (TSS) compared to ferric chloride and alum.[2] One study found that at an optimal dose of 70 mg/L and pH 7, PAC achieved 70% COD removal and 98% TSS removal, while ferric chloride achieved 64% and 91%, respectively.[2]

However, the effectiveness of each coagulant can be influenced by the specific characteristics of the water being treated. For instance, in the removal of antimony, ferric chloride has

demonstrated significantly higher efficiency for both Sb(III) and Sb(V) than PAC.[3]

Data Summary

The following tables summarize the quantitative data from various studies comparing the performance of PAC and FeCl₃.

Table 1: Turbidity Removal Efficiency

Coagulant	Initial Turbidity (NTU)	Optimal Dosage (mg/L)	Optimal pH	Final Turbidity (NTU)	Turbidity Removal (%)	Reference
PACl	25	Not Specified	Neutral	Not Specified	> FeCl ₃	[1]
FeCl ₃	25	Not Specified	Neutral	Not Specified	< PACl	[1]
PACl	18.3 - 136	6.5	Not Specified	Not Specified	>98.3	
FeCl ₃	Not Specified	15	6.0 - 8.5	Not Specified	Not Specified	
PACl	310.6	0.2 - 2.0 mL/L	8.5	<10	>96	[4]
FeCl ₃	310.6	0.2 - 2.0 mL/L	8.5	<10	>96	[4]
PACl	10 - 1000	10 - 20	Not Specified	Not Specified	93.8 - 99.6	[5]

Table 2: Organic Matter Removal Efficiency

Coagulant	Parameter	Initial Concentration	Optimal Dosage (mg/L)	Optimal pH	Removal Efficiency (%)	Reference
PACl	TOC	Not Specified	Not Specified	Neutral	> FeCl ₃	[1]
FeCl ₃	TOC	Not Specified	Not Specified	Neutral	< PACl	[1]
PACl	COD	Not Specified	70	7	70	[2]
FeCl ₃	COD	Not Specified	200	Not Specified	60	[2]
PACl	UV254	Not Specified	13	Not Specified	50	[6]
FeCl ₃	UV254	Not Specified	30	Not Specified	46.9	[6]
PACl	DOC	Not Specified	13	Not Specified	50	[6]
FeCl ₃	DOC	Not Specified	30	Not Specified	44.3	[6]

Experimental Protocols

The standard method for evaluating and comparing the performance of coagulants is the Jar Test. This procedure simulates the coagulation and flocculation processes in a water treatment plant.

Jar Test Protocol

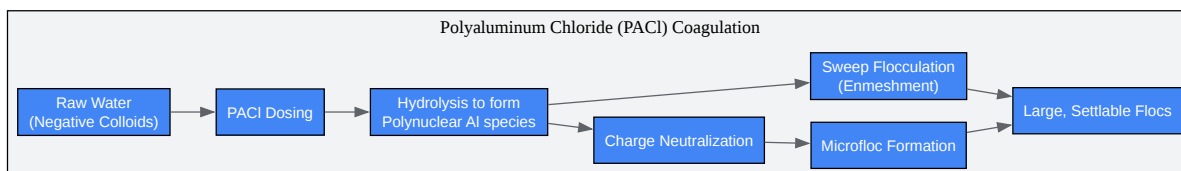
- **Water Sample Collection:** Collect a representative sample of the raw water to be treated.
- **Jar Test Apparatus Setup:** Place a series of beakers (jars) on a multi-stirrer apparatus. Typically, six beakers are used.

- **Initial Water Quality Measurement:** Measure and record the initial water quality parameters such as turbidity, pH, temperature, and alkalinity.
- **Coagulant Dosing:** Add varying dosages of the coagulants (PACl and FeCl₃) to each beaker. One beaker should be kept as a control with no coagulant.
- **Rapid Mixing:** Immediately after adding the coagulant, stir the water rapidly (e.g., at 100-300 rpm) for a short period (e.g., 1-3 minutes). This step ensures the rapid and uniform dispersion of the coagulant.
- **Slow Mixing (Flocculation):** Reduce the stirring speed (e.g., to 20-70 rpm) for a longer period (e.g., 15-30 minutes). This slow mixing promotes the collision of destabilized particles to form larger flocs.
- **Sedimentation:** Turn off the stirrers and allow the flocs to settle for a specified period (e.g., 30 minutes).
- **Final Water Quality Measurement:** Carefully collect a supernatant sample from each beaker without disturbing the settled sludge. Measure and record the final turbidity, pH, and other relevant parameters.
- **Data Analysis:** Compare the final turbidity of each beaker to determine the optimal coagulant dosage that achieves the highest turbidity removal.

Visualizations

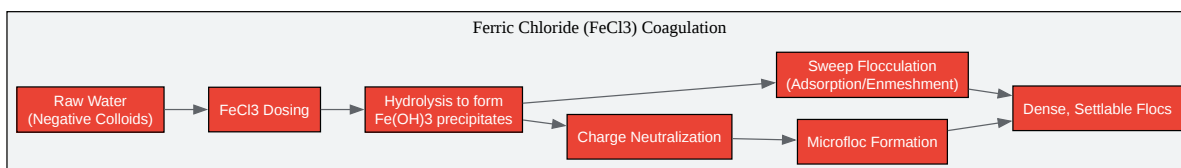
Coagulation Mechanisms

The following diagrams illustrate the general mechanisms of coagulation for Polyaluminum Chloride and Ferric Chloride.



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Caption: Coagulation mechanism of Polyaluminum Chloride (PACl).

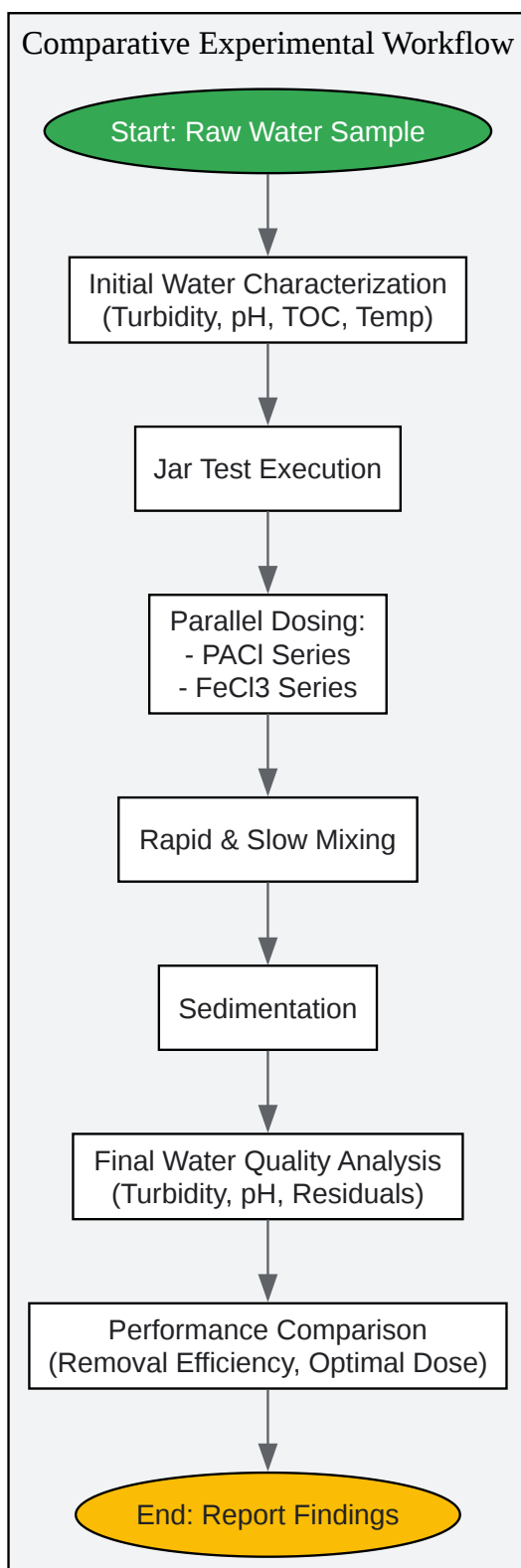


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Caption: Coagulation mechanism of Ferric Chloride (FeCl₃).

Experimental Workflow

The diagram below outlines a logical workflow for a comparative study of the two coagulants.



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Caption: Workflow for comparing PACl and FeCl₃ performance.

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